

Essential Safety and Operational Guide for Handling AMPK Activator 11

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Compound of Interest

Compound Name: AMPK activator 11

Cat. No.: B15620404

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **AMPK activator 11**. The following procedures are based on the Safety Data Sheet (SDS) for a structurally related compound, AMPK activator 1, from the same supplier, as a specific SDS for **AMPK activator 11** (CAS: 12948304-00-3) is not publicly available.^[1] It is imperative to handle all research chemicals with caution and to perform a risk assessment prior to use.

Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE and engineering controls are essential to minimize exposure and ensure a safe laboratory environment.

Control Type	Specification
Engineering Controls	
Ventilation	Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood. [1]
Safety Stations	Ensure easy access to an eye-wash station and safety shower. [1]
Personal Protective Equipment	
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	
Hand Protection	Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.
Body Protection	Wear a laboratory coat.
Respiratory Protection	Not required under normal conditions with adequate ventilation. If dust or aerosols are generated, use a NIOSH-approved respirator.

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining the integrity of the compound and ensuring user safety.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Conditions for Safe Storage:

- Keep the container tightly sealed.
- Store in a cool, dry, and well-ventilated area.
- Protect from direct sunlight and sources of ignition.

Storage Condition	Duration
Powder (-20°C)	3 years
Powder (4°C)	2 years
In solvent (-80°C)	6 months
In solvent (-20°C)	1 month

Data based on the storage recommendations for a similar MedChemExpress compound.

Emergency and Disposal Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Remove contaminated clothing and rinse the skin thoroughly with water. Seek medical attention if irritation develops. [1]
Inhalation	Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. [1]

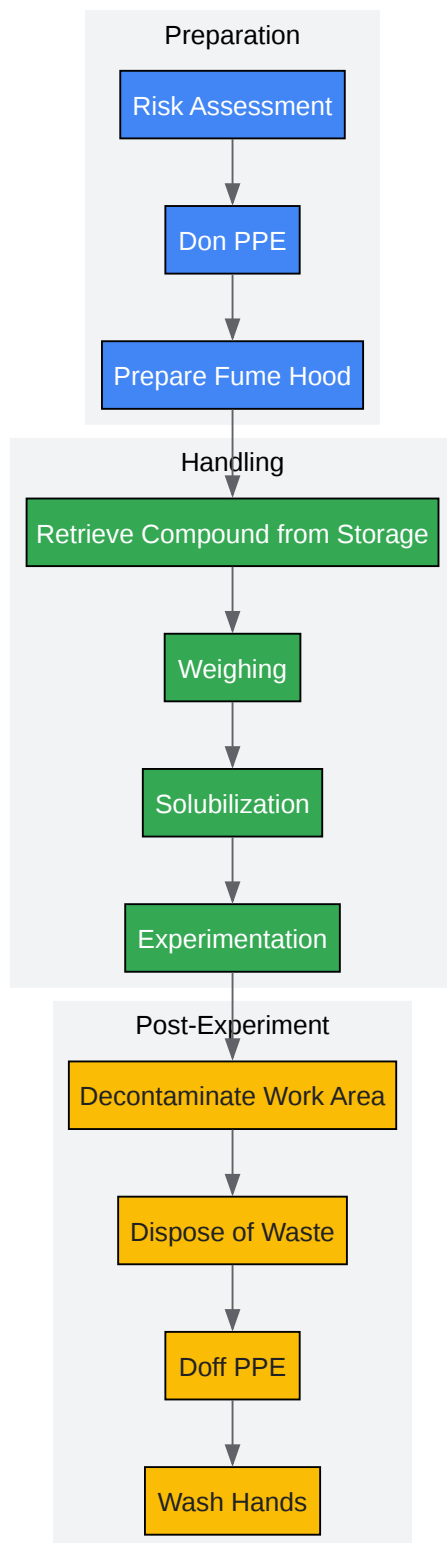
Spill and Disposal Plan:

- Spills: In case of a spill, wear appropriate PPE, absorb the material with an inert, non-combustible material (e.g., vermiculite, sand), and collect it in a suitable container for disposal.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways.

Experimental Workflow and Signaling Pathway

Operational Workflow for Handling **AMPK Activator 11**:

Operational Workflow for Handling AMPK Activator 11

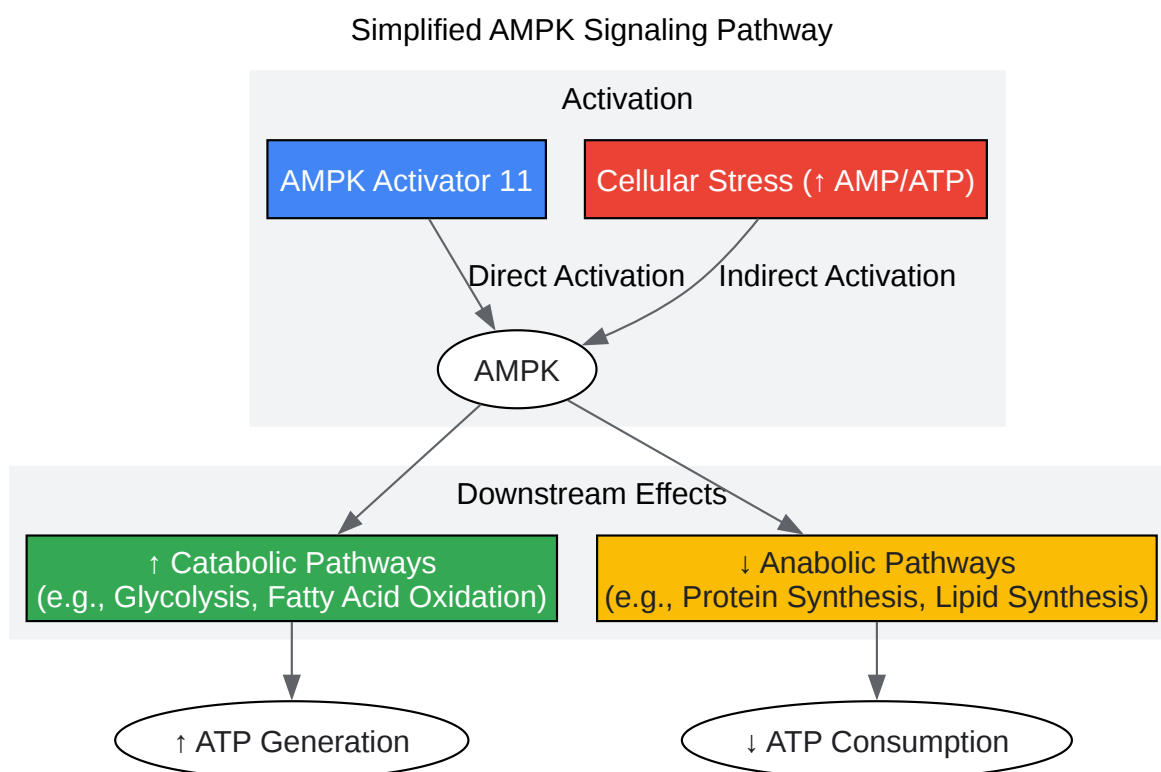


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Caption: Workflow for safe handling of **AMPK activator 11**.

AMPK Signaling Pathway:

AMPK is a central regulator of cellular energy homeostasis. Its activation, either by cellular stress (increasing the AMP:ATP ratio) or by direct activators like **AMPK activator 11**, initiates a cascade of events to restore energy balance. This involves stimulating catabolic pathways that generate ATP and inhibiting anabolic pathways that consume ATP.



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Caption: Simplified overview of the AMPK signaling pathway.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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